

Essential Procedures for the Disposal of Hsd17B13-IN-19

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Compound of Interest

Compound Name: Hsd17B13-IN-19

Cat. No.: B12385344

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This document provides crucial safety and logistical information for the proper disposal of the research chemical **Hsd17B13-IN-19**. As a novel small molecule inhibitor, comprehensive hazard data may not be available. Therefore, it is imperative to handle and dispose of this compound with the assumption that it is hazardous. These procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

I. Guiding Principle: Precautionary Handling

In the absence of a specific Safety Data Sheet (SDS) for **Hsd17B13-IN-19**, it must be managed as a hazardous chemical waste. This approach minimizes risk and ensures adherence to the highest safety standards. All disposal actions should be in accordance with local, state, and federal regulations, as well as institutional Environmental Health and Safety (EHS) policies.

II. Waste Identification and Segregation

Proper identification and segregation are the foundational steps for safe disposal.

- **Waste Classification:** Treat all **Hsd17B13-IN-19** waste, including pure compound, solutions, and contaminated materials, as Hazardous Chemical Waste.
- **Segregation:** Do not mix **Hsd17B13-IN-19** waste with other waste streams unless explicitly permitted by your institution's EHS office. Keep it separate from non-hazardous trash,

sharps, and biohazardous waste.^[1]

III. Step-by-Step Disposal Protocol

Follow this protocol for the safe collection and disposal of **Hsd17B13-IN-19** and associated materials.

1. Solid Waste Disposal (Unused/Expired Compound, Contaminated Labware)

- **Primary Container:** Place solid **Hsd17B13-IN-19** powder and any items grossly contaminated with it (e.g., weigh boats, contaminated gloves, bench paper) into a designated, sealable, and chemically compatible waste container.
- **Labeling:** Affix a "Hazardous Waste" label to the container immediately.^[2] The label must include:
 - **Full Chemical Name:** "**Hsd17B13-IN-19**" (no abbreviations).
 - **Composition:** List all contents, including any solvents used for decontamination.
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 - **Principal Investigator (PI) and Laboratory Information:** Your name, PI's name, department, and room number.
 - **Hazard Identification:** Check the appropriate hazard boxes on the label (e.g., "Toxic"). If unsure, consult your EHS office.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area within your laboratory. Ensure it is away from incompatible materials.

2. Liquid Waste Disposal (Solutions containing **Hsd17B13-IN-19**)

- **Primary Container:** Collect all liquid waste containing **Hsd17B13-IN-19** in a sealable, leak-proof, and chemically compatible container (plastic is often preferred over glass to prevent breakage).^[2]

- Labeling: Use the same detailed "Hazardous Waste" label as described for solid waste. List all chemical components of the solution with approximate percentages.
- Prohibition: DO NOT pour **Hsd17B13-IN-19** solutions down the sanitary sewer.[\[2\]](#)
- Storage: Store the liquid waste container with secure secondary containment to prevent spills.

3. Disposal of "Empty" Containers

Containers that once held the pure **Hsd17B13-IN-19** compound are not considered "empty" by regulatory standards until properly decontaminated.

- Decontamination: Triple rinse the container with a suitable solvent that can dissolve the compound.
- Rinsate Collection: Collect all three rinses as hazardous liquid waste and add them to your designated liquid waste container.
- Final Disposal: Once triple-rinsed, the container can be disposed of according to your institution's policy for non-hazardous lab glass or plastic, but only after the original label has been defaced or removed.[\[3\]](#)

4. Spill and Decontamination Waste

- Cleanup: In the event of a spill, use an appropriate spill kit to absorb the material.
- Waste Collection: All materials used for cleanup (e.g., absorbent pads, contaminated PPE) must be collected and disposed of as solid hazardous waste. Place these items in your designated solid waste container for **Hsd17B13-IN-19**.

5. Arranging for Final Disposal

- Contact EHS: Once your waste container is nearly full (typically 80%), or if you are discontinuing work with the compound, arrange for a pickup from your institution's EHS department or designated hazardous waste contractor.[\[4\]](#)

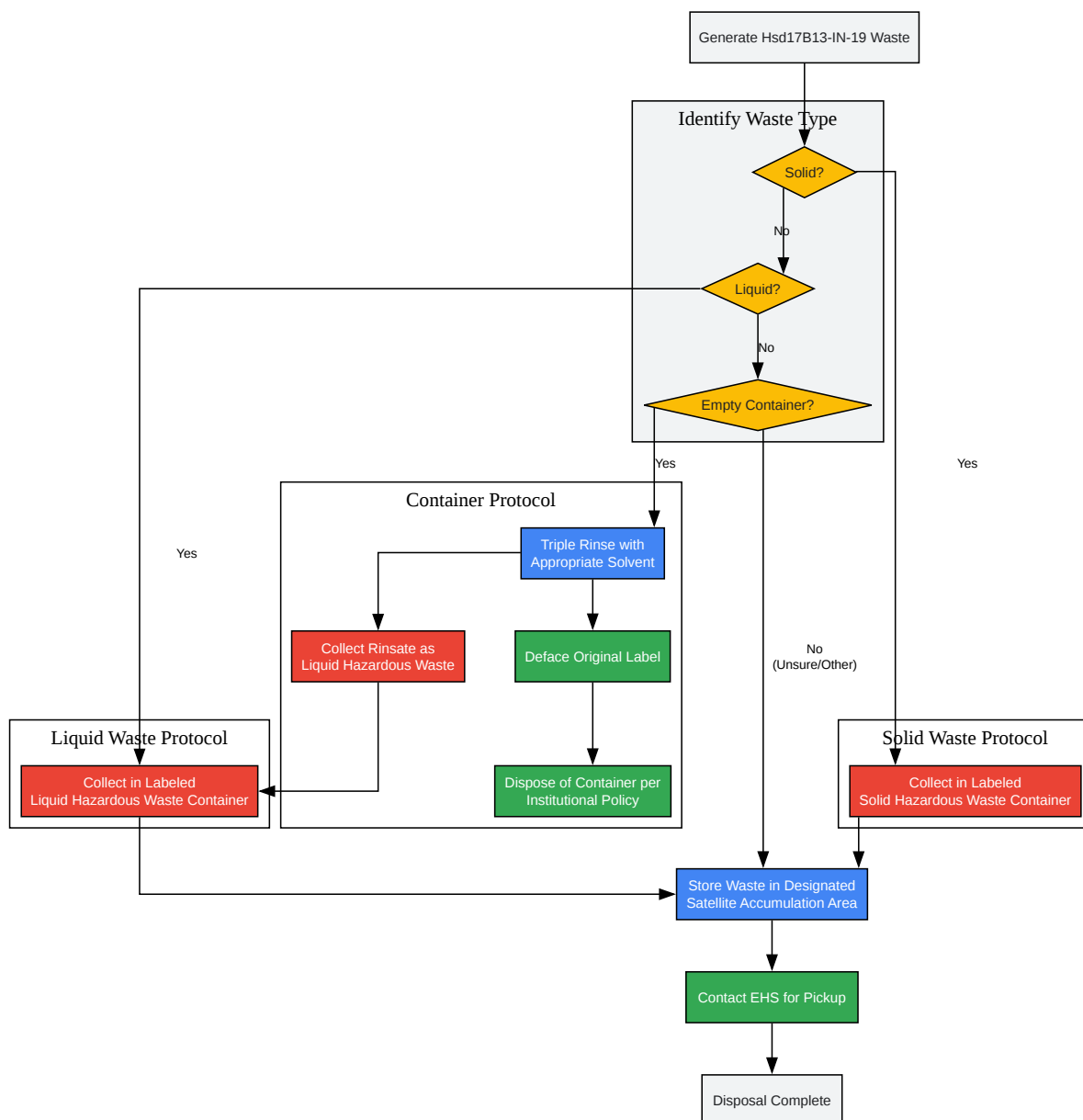
- Documentation: Complete any required waste manifests or pickup request forms provided by your EHS office.[\[2\]](#)

IV. Quantitative Data Summary

Waste Type	Container Requirement	Disposal Protocol	Key Restriction
Solid Waste	Sealable, chemically compatible container	Collect in a labeled "Hazardous Waste" container. Arrange for EHS pickup.	Do not place in regular trash.
Liquid Waste	Leak-proof, sealable, chemically compatible container	Collect in a labeled "Hazardous Waste" container with secondary containment. Arrange for EHS pickup.	Do not dispose down the sewer. [2]
"Empty" Containers	Original product bottle	Triple rinse with a suitable solvent. Collect all rinsate as hazardous waste. Deface label before disposing of the rinsed container. [3]	Rinsate is hazardous waste.
Spill Cleanup Debris	Sealable, chemically compatible container	Collect all contaminated materials and dispose of them as solid hazardous waste.	Treat all cleanup materials as hazardous.

V. Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **Hsd17B13-IN-19** waste.



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